

Essential Safety and Operational Guide for Handling DBCO-PEG8-NHS Ester

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Compound of Interest

Compound Name: DBCO-PEG8-NHS ester

Cat. No.: B1192465

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This guide provides immediate safety, handling, and disposal protocols for **DBCO-PEG8-NHS ester**, tailored for researchers, scientists, and professionals in drug development. The following procedures are designed to ensure safe laboratory operations and proper logistical management of this chemical.

Chemical and Physical Properties

DBCO-PEG8-NHS ester is a PEGylated derivative containing a DBCO (Dibenzocyclooctyne) moiety for copper-free click chemistry and an NHS ester for reaction with primary amines.^{[1][2]} The polyethylene glycol (PEG) spacer enhances water solubility.^[1]

Property	Value	Source
Molecular Formula	C42H55N3O14	^{[1][2][3]}
Molecular Weight	825.9 g/mol	^{[1][2][3]}
CAS Number	2553412-88-5	^{[1][3]}
Purity	>90% - 98%	^[1]
Solubility	DMSO, DCM, DMF	^[1]

Hazard Identification and Safety Precautions

According to the Safety Data Sheet from BroadPharm, **DBCO-PEG8-NHS ester** is not classified as a hazardous substance.^[3] However, due to the reactivity of the N-hydroxysuccinimide (NHS) ester moiety, which is moisture-sensitive and reactive towards primary amines, and the potential hazards of the non-PEGylated analog (DBCO-NHS ester), which is classified as an irritant and harmful if swallowed, a cautious approach is recommended.^{[4][5]}

Personal Protective Equipment (PPE):

Equipment	Specification	Rationale
Eye Protection	Safety goggles with side-shields	Protects eyes from potential splashes. ^{[3][4]}
Hand Protection	Protective gloves (e.g., nitrile)	Prevents skin contact. ^{[3][4]}
Skin and Body	Laboratory coat	Protects against contamination of personal clothing. ^{[3][4]}
Respiratory	Not required under normal use with adequate ventilation. Use an approved respirator if dust or aerosols are generated.	Ensures respiratory safety in case of aerosolization. ^[3]

Operational Plan: Handling and Storage

Handling:

- Ventilation: Use in a well-ventilated area.^{[4][6]}
- Avoid Contact: Take precautions to avoid contact with skin and eyes.^[6]
- Avoid Inhalation: Avoid breathing dust or aerosols.^{[4][6]}
- Hygienic Practices: Do not eat, drink, or smoke in the work area. Wash hands thoroughly after handling.^[4]
- Moisture Sensitivity: NHS esters are moisture-sensitive and can hydrolyze.^{[5][7]} Equilibrate the vial to room temperature before opening to prevent condensation.^[7] Prepare solutions

immediately before use as the NHS-ester moiety readily hydrolyzes.[7]

Storage:

- Temperature: Store at -20°C for long-term stability.[1][8]
- Environment: Keep the container tightly sealed in a cool, well-ventilated area.[3] Store with a desiccant to protect from moisture.[7]
- Incompatibilities: Avoid strong acids/alkalis and strong oxidizing/reducing agents.[4]

Accidental Release and First Aid

Situation	Procedure
Spill	Wear appropriate PPE. Mix with an inert absorbent material (e.g., sand), sweep up, and place in a tightly closed container for disposal. [3] Prevent entry into drains or water courses.[3]
Skin Contact	Immediately wash the affected area with plenty of water for at least 15 minutes while removing contaminated clothing.[3] Seek medical attention if irritation persists.[3]
Eye Contact	Immediately flush eyes with copious amounts of water for at least 15 minutes, separating the eyelids with fingers.[3] Seek medical attention if irritation persists.[3]
Inhalation	Move to fresh air. If symptoms persist, seek medical attention.[3]
Ingestion	Wash out the mouth with water and seek medical attention.[3]

Disposal Plan

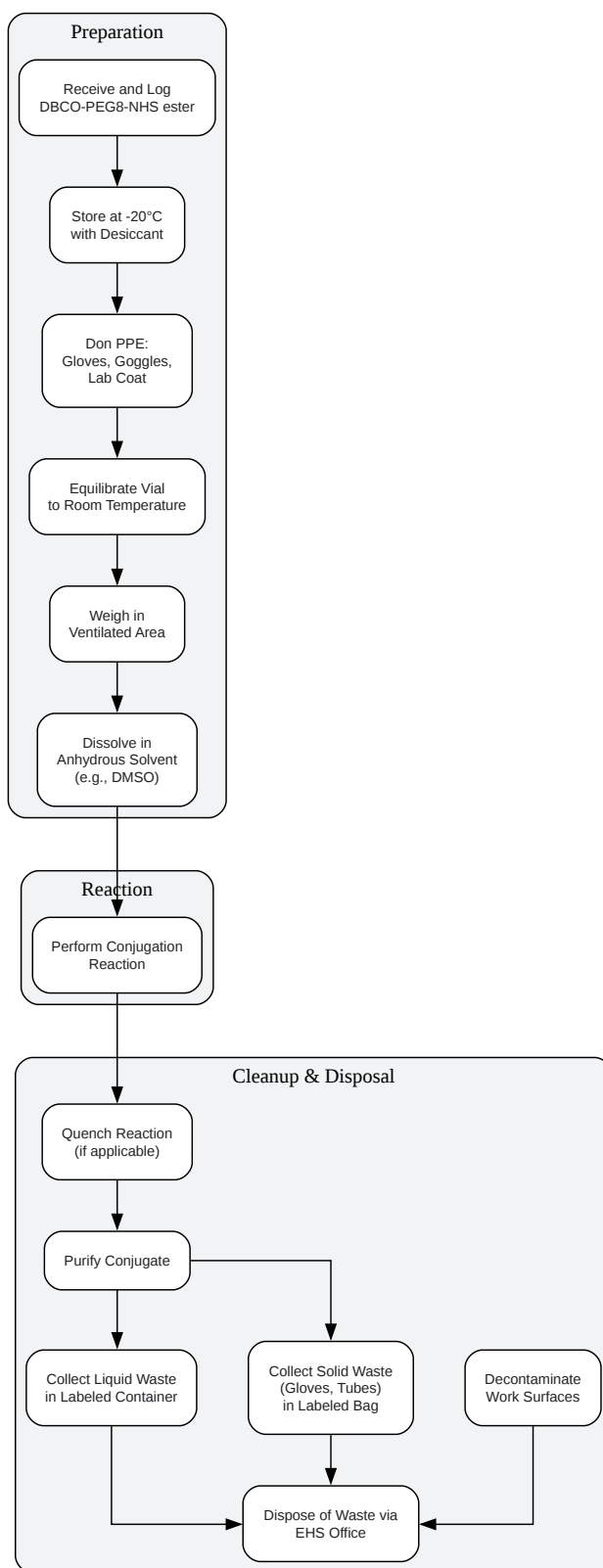
Chemical waste must be disposed of in accordance with local, state, and federal regulations.[9]

Do not dispose of in regular trash or down the sewer system.[9]

- Waste Collection: Collect waste **DBCO-PEG8-NHS ester** and any contaminated materials (e.g., absorbent pads, gloves) in a clearly labeled, sealed container.[\[3\]](#)[\[9\]](#)
- Labeling: The container must be labeled as "Hazardous Waste" with the full chemical name and associated hazards.[\[9\]](#)
- Disposal: Arrange for disposal as special waste through a licensed disposal company, in consultation with your institution's Environmental Health and Safety (EHS) office.[\[3\]](#)[\[9\]](#) While polyethylene glycol itself is considered non-toxic and biodegradable, the overall compound should be treated as chemical waste.[\[10\]](#)[\[11\]](#)

Experimental Workflow

Below is a generalized workflow for handling **DBCO-PEG8-NHS ester** from receipt to disposal.



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Figure 1: Workflow for handling **DBCO-PEG8-NHS ester**.

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